

# physical and chemical properties of Rhenium(V) chloride

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## Compound of Interest

Compound Name: Rhenium(V) chloride

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## Rhenium(V) Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Rhenium(V) chloride**, with the empirical formula  $\text{ReCl}_5$ , is a significant inorganic compound that serves as a critical starting material and catalyst in various chemical syntheses.[1] In its solid state, it exists as a dimer,  $\text{Re}_2\text{Cl}_{10}$ , featuring a bioctahedral structure with two bridging chloride ligands.[2] This red-brown, paramagnetic solid is notable for its high reactivity, particularly its sensitivity to moisture and air, which necessitates careful handling under inert conditions.[2] Its utility spans from the synthesis of organometallic complexes, such as rhenium porphyrins and alkyne complexes, to its historical importance as a precursor for early olefin metathesis catalysts.[1][2] This guide provides an in-depth overview of the physical and chemical properties of **Rhenium(V) chloride**, detailed experimental protocols, and key reaction pathways.

### Physical and Chemical Properties

**Rhenium(V) chloride** is a crystalline solid with a distinct dark-green to red-brown appearance.[2][3] It is a moisture-sensitive compound that readily reacts with water.[4]

## Table of Physical Properties

Property	Value	References
Molecular Formula	ReCl <sub>5</sub>	[4]
Molecular Weight	363.47 g/mol	[5]
Appearance	Dark-green to black or red-brown crystalline solid	[2][3]
Density	4.9 g/cm <sup>3</sup>	[5]
Melting Point	220 °C (428 °F; 493 K)	[2]
Boiling Point	Not applicable (decomposes)	[2]
Solubility in Water	Reacts to decompose and release HCl gas	[2]
Solubility in other solvents	Soluble in hydrochloric acid and alkalies.[3]	
Magnetic Susceptibility (χ)	+1225.0·10 <sup>-6</sup> cm <sup>3</sup> /mol	[2]
Crystal Structure	Monoclinic, with a bioctahedral dimeric structure (Re <sub>2</sub> Cl <sub>10</sub> )	[2]

## Chemical Reactivity

**Rhenium(V) chloride** is a highly reactive compound. Its key chemical properties include:

- **Hydrolysis:** It reacts vigorously with water and moist air, decomposing to form hydrochloric acid gas and rhenium oxides. This reactivity makes it essential to handle the compound under anhydrous and inert conditions.[2]
- **Thermal Stability:** **Rhenium(V) chloride** is unstable at room temperature and will slowly decompose.[6]
- **Reduction:** It can be reduced to lower oxidation states. For instance, reduction of **Rhenium(V) chloride** can yield trirhenium nonachloride (Re<sub>3</sub>Cl<sub>9</sub>).[2]

- **Oxygenation:** Reaction with oxygenating agents can produce rhenium oxychlorides. For example, it reacts with dichlorine monoxide ( $\text{Cl}_2\text{O}$ ) to form rhenium(VII) oxychloride ( $\text{ReO}_3\text{Cl}$ ).<sup>[2]</sup>
- **Ligand Substitution Reactions:** **Rhenium(V) chloride** reacts with a variety of neutral and anionic donor ligands to form coordination complexes. The nature of the product often depends on the solvent and the presence of water.<sup>[7]</sup> For example:
  - With triphenylphosphine ( $\text{PPh}_3$ ) in acetonitrile, it forms tetrachlorobis(triphenylphosphine)rhenium(IV).<sup>[7]</sup>
  - In the presence of pyridine in a wet solvent, it can form dioxotetrakis(pyridine)rhenium(V) chloride dihydrate.<sup>[7]</sup>
- **Catalytic Activity:** While having limited direct commercial applications, **Rhenium(V) chloride** is historically significant as a precursor to catalysts used in olefin metathesis.<sup>[2]</sup>

## Experimental Protocols

### Synthesis of Rhenium(V) Chloride

The primary method for the synthesis of **Rhenium(V) chloride** is the direct chlorination of metallic rhenium at elevated temperatures.<sup>[2]</sup>

Materials:

- Rhenium metal powder or foil
- Chlorine gas (dry)
- Quartz reaction tube
- Tube furnace
- Inert gas (e.g., argon or nitrogen) for purging
- Collection flask

Procedure:

- Place the rhenium metal in the center of the quartz reaction tube.
- Assemble the tube in the furnace and connect the gas inlet and outlet. The outlet should lead to a suitable trap for unreacted chlorine.
- Purge the entire system with a dry, inert gas to remove air and moisture.
- Heat the furnace to a temperature between 500 °C and 900 °C.<sup>[2]</sup>
- Once the desired temperature is reached, introduce a slow stream of dry chlorine gas over the rhenium metal.
- The volatile **Rhenium(V) chloride** will form and can be collected in a cooler part of the apparatus downstream.
- After the reaction is complete, stop the chlorine flow and allow the apparatus to cool to room temperature under a continuous flow of inert gas.
- The collected product should be handled and stored under an inert atmosphere.

## Purification by Vacuum Sublimation

**Rhenium(V) chloride** can be purified by vacuum sublimation, which separates it from non-volatile impurities.<sup>[2]</sup>

Materials:

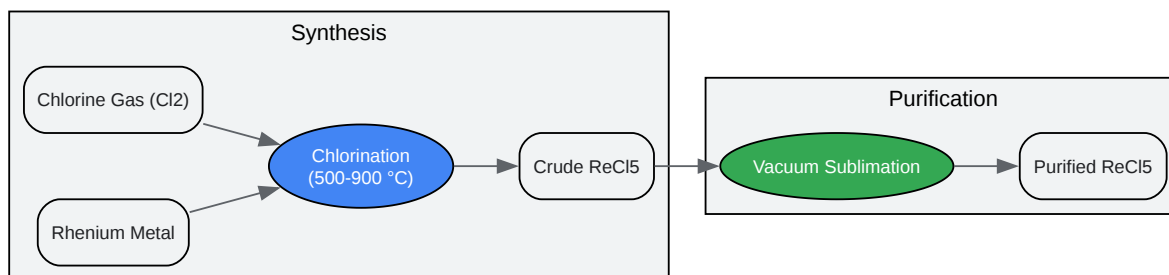
- Crude **Rhenium(V) chloride**
- Sublimation apparatus (with a cold finger)
- High-vacuum pump
- Heating mantle or oil bath
- Inert gas source

Procedure:

- Place the crude **Rhenium(V) chloride** in the bottom of the sublimation apparatus.
- Assemble the apparatus, ensuring all joints are properly sealed with high-vacuum grease.
- Carefully evacuate the apparatus using a high-vacuum pump.
- Once a high vacuum is achieved, begin circulating a coolant (e.g., cold water) through the cold finger.
- Gently heat the bottom of the apparatus using a heating mantle or oil bath.
- The **Rhenium(V) chloride** will sublime and deposit as purified crystals on the cold finger.
- Monitor the process and adjust the temperature as needed to achieve a steady rate of sublimation without decomposition.
- After the sublimation is complete, turn off the heat and allow the apparatus to cool to room temperature under vacuum.
- Carefully vent the apparatus with a dry, inert gas before collecting the purified crystals from the cold finger.

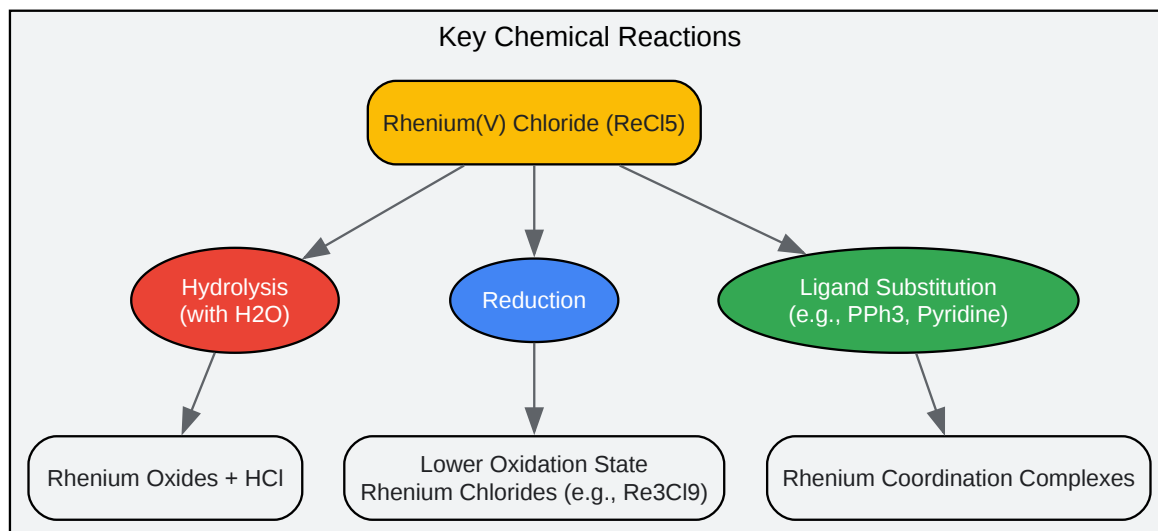
## Signaling Pathways and Experimental Workflows

The following diagrams illustrate key processes and reactions involving **Rhenium(V) chloride**.



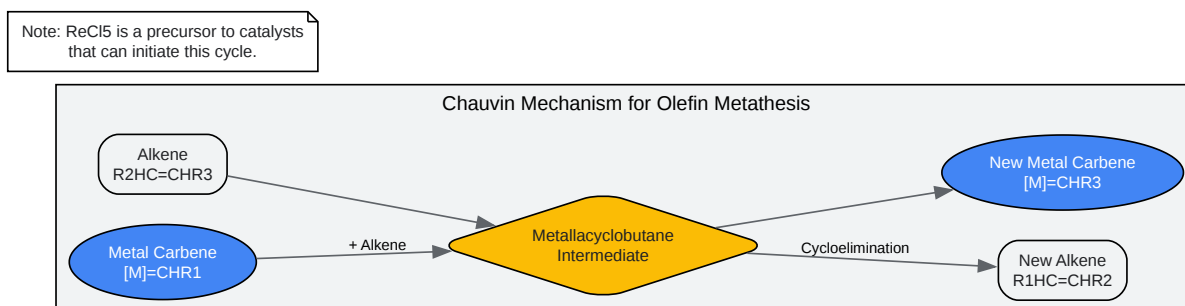
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Caption: Experimental workflow for the synthesis and purification of **Rhenium(V) chloride**.



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Caption: Summary of key chemical reactions of **Rhenium(V) chloride**.



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Caption: The Chauvin mechanism for olefin metathesis, for which  $\text{ReCl}_5$  is a catalyst precursor.

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